

Application Notes and Protocols for "Secretin (5-27) (porcine)" Solution Preparation

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Compound of Interest

Compound Name: Secretin (5-27) (porcine)

Cat. No.: B3028380

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of "Secretin (5-27) (porcine)" solutions for research purposes. The information compiled is based on publicly available data and general laboratory practices for handling peptides.

Peptide Characteristics

Secretin (5-27) (porcine) is a 23-amino acid fragment of the porcine secretin hormone. Its sequence is H-Thr-Phe-Thr-Ser-Glu-Leu-Ser-Arg-Leu-Arg-Asp-Ser-Ala-Arg-Leu-Gln-Arg-Leu-Leu-Gln-Gly-Leu-Val-NH₂.^{[1][2][3][4]} Based on its amino acid composition, this peptide is basic, with a theoretical isoelectric point (pI) of 10.74 and a net positive charge of +4 at neutral pH. This basic nature is a key determinant for selecting an appropriate solvent.

Quantitative Data Summary

The following table summarizes the key quantitative data for the handling and storage of "Secretin (5-27) (porcine)".

Parameter	Value	Reference
Molecular Formula	C115H200N38O34	[1]
Molecular Weight	2659.09 g/mol	[1]
Appearance	White to light yellow/orange powder	
Storage (Lyophilized Powder)	-20 ± 5 °C	[1]
Storage (Stock Solution)	-20°C for up to 1 month; -80°C for up to 6 months. Aliquoting is recommended to avoid freeze-thaw cycles.	
Recommended Solvents	Sterile Water, Dilute Acetic Acid Solution	

Experimental Protocols

Safety Precautions

Before handling the peptide, review the Material Safety Data Sheet (MSDS). Standard personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, should be worn. Handle the lyophilized powder in a clean environment, and avoid inhalation of the powder. While not classified as a hazardous substance, general safe laboratory practices should be followed.

Reconstitution of Lyophilized Peptide

This protocol outlines the steps to reconstitute the lyophilized "**Secretin (5-27) (porcine)**" powder to create a stock solution.

Materials:

- Lyophilized "**Secretin (5-27) (porcine)**" peptide vial
- Sterile, nuclease-free water

- 0.1% Acetic Acid in sterile water (optional, for enhanced solubility)
- Sterile, low-retention polypropylene microcentrifuge tubes
- Calibrated micropipettes with sterile, low-retention tips

Procedure:

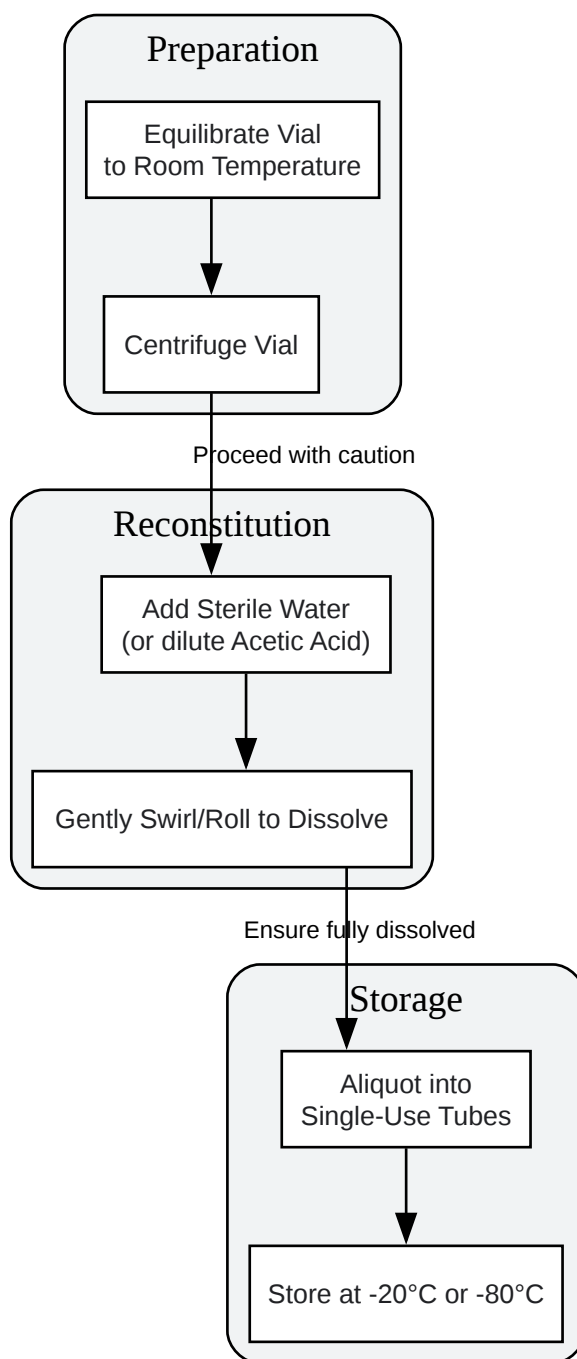
- **Equilibration:** Remove the vial of lyophilized peptide from the freezer and allow it to equilibrate to room temperature for at least 15-20 minutes before opening. This prevents condensation from forming inside the vial.
- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is at the bottom of the vial.
- **Solvent Selection:**
 - **Primary Recommendation:** Based on the basic nature of the peptide, start with sterile, nuclease-free water.
 - **Alternative for Higher Concentrations or Solubility Issues:** If the peptide does not readily dissolve in water, or if a higher concentration is required, a dilute solution of acetic acid (e.g., 0.1%) in sterile water can be used. The acidic environment will help to solubilize the basic peptide.
- **Reconstitution:**
 - Carefully open the vial.
 - Using a sterile pipette, add the desired volume of the chosen solvent to the vial. To minimize foaming and potential denaturation, gently run the solvent down the side of the vial.
 - Close the vial and gently swirl it or roll it between your fingers to dissolve the peptide. Do not shake or vortex, as this can cause the peptide to aggregate or degrade.
 - If the peptide does not dissolve completely, brief sonication in a water bath can be attempted.

- Verification: Once dissolved, the solution should be clear and free of any visible particulates.
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles, which can degrade the peptide, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, low-retention polypropylene tubes.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).

Visualizations

Solution Preparation Workflow

The following diagram illustrates the workflow for the preparation of the "**Secretin (5-27) (porcine)**" solution.

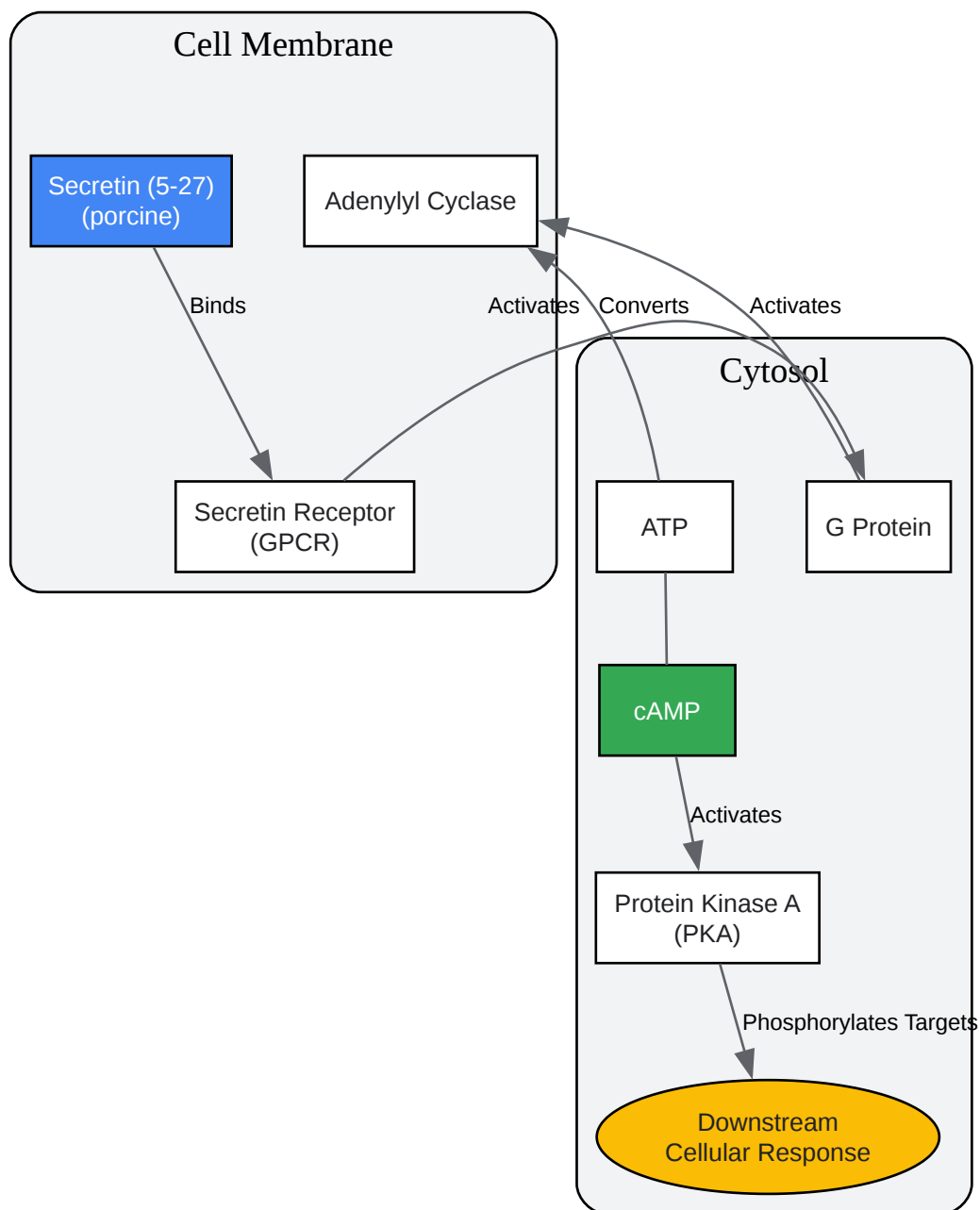


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Caption: Workflow for Reconstituting **Secretin (5-27) (porcine)**.

Signaling Pathway Context (Hypothetical)

Secretin peptides are known to act through G-protein coupled receptors (GPCRs), primarily leading to the activation of adenylyl cyclase and an increase in intracellular cyclic AMP (cAMP). The following diagram provides a simplified, hypothetical representation of this signaling pathway.



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Caption: Simplified Secretin Signaling Pathway.

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